

ST034307 solubility and vehicle preparation.

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Compound of Interest

Compound Name: ST034307

Cat. No.: B10775859

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Technical Support Center: ST034307

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and vehicle preparation of **ST034307**.

Frequently Asked Questions (FAQs)

Q1: What is **ST034307** and what is its primary mechanism of action?

A1: **ST034307** is a potent and selective small-molecule inhibitor of adenylyl cyclase 1 (AC1).[1] It has demonstrated analgesic properties in mouse models of inflammatory pain.[2][3] Its selectivity for AC1 over other AC isoforms, including the closely related AC8, makes it a valuable tool for studying the specific roles of AC1 in cellular signaling.[4] **ST034307** inhibits AC1 activity stimulated by various factors, including Ca²⁺/calmodulin, forskolin, and Gαs-coupled receptors.[2][3]

Q2: What are the recommended solvents for dissolving **ST034307**?

A2: **ST034307** is soluble in dimethyl sulfoxide (DMSO).[5][6] For in vivo studies, a common vehicle consists of a mixture of DMSO, Tween 80, and water.[5]

Q3: How should **ST034307** be stored?

A3: For long-term storage, it is recommended to store **ST034307** as a solid powder at -20°C for up to one year or at -80°C for up to two years. In solvent, stock solutions can be stored at

-20°C or -80°C for up to six months.[1]

Solubility and Vehicle Preparation Data

Parameter	Value	Source
Chemical Name	6-Chloro-2-(trichloromethyl)-4H-1-benzopyran-4-one	[5]
Molecular Weight	297.95 g/mol	
Purity	>98% (HPLC)	
IC50 (AC1)	2.3 µM	[1]
Solubility in DMSO	10 mM	
In Vivo Vehicle	DMSO:Tween 80:milli-Q water (1:1:8)	[5]

Experimental Protocols

Protocol 1: Preparation of **ST034307** for In Vivo Administration

This protocol is adapted from studies using **ST034307** in mouse models of pain.[5]

Materials:

- **ST034307** powder
- Dimethyl sulfoxide (DMSO)
- Tween 80
- Milli-Q water (or sterile saline)
- Sonicator water bath
- Vortex mixer

- Sterile injection vials

Procedure:

- Weigh the desired amount of **ST034307** powder.
- Dissolve the **ST034307** powder in DMSO.
- Sonicate the solution in a 50°C water bath for 15 minutes to ensure complete dissolution.
- Add Tween 80 to the solution.
- Vortex the mixture thoroughly.
- Repeat the sonication step in a 50°C water bath for another 15 minutes.
- Warm the milli-Q water to 37°C.
- Add the warm milli-Q water to the DMSO/Tween 80 mixture to achieve the final desired concentration and a vehicle ratio of 1:1:8 (DMSO:Tween 80:water).
- Vortex the final solution immediately before injection to ensure a homogenous suspension.

Troubleshooting Guide

Q4: I am having trouble dissolving **ST034307** in DMSO. What should I do?

A4: If you are experiencing difficulty dissolving **ST034307**, ensure you are using a sufficient volume of DMSO. Gentle heating and sonication can aid in dissolution. One established protocol recommends sonicating the DMSO solution in a 50°C water bath for 15 minutes.[\[5\]](#)

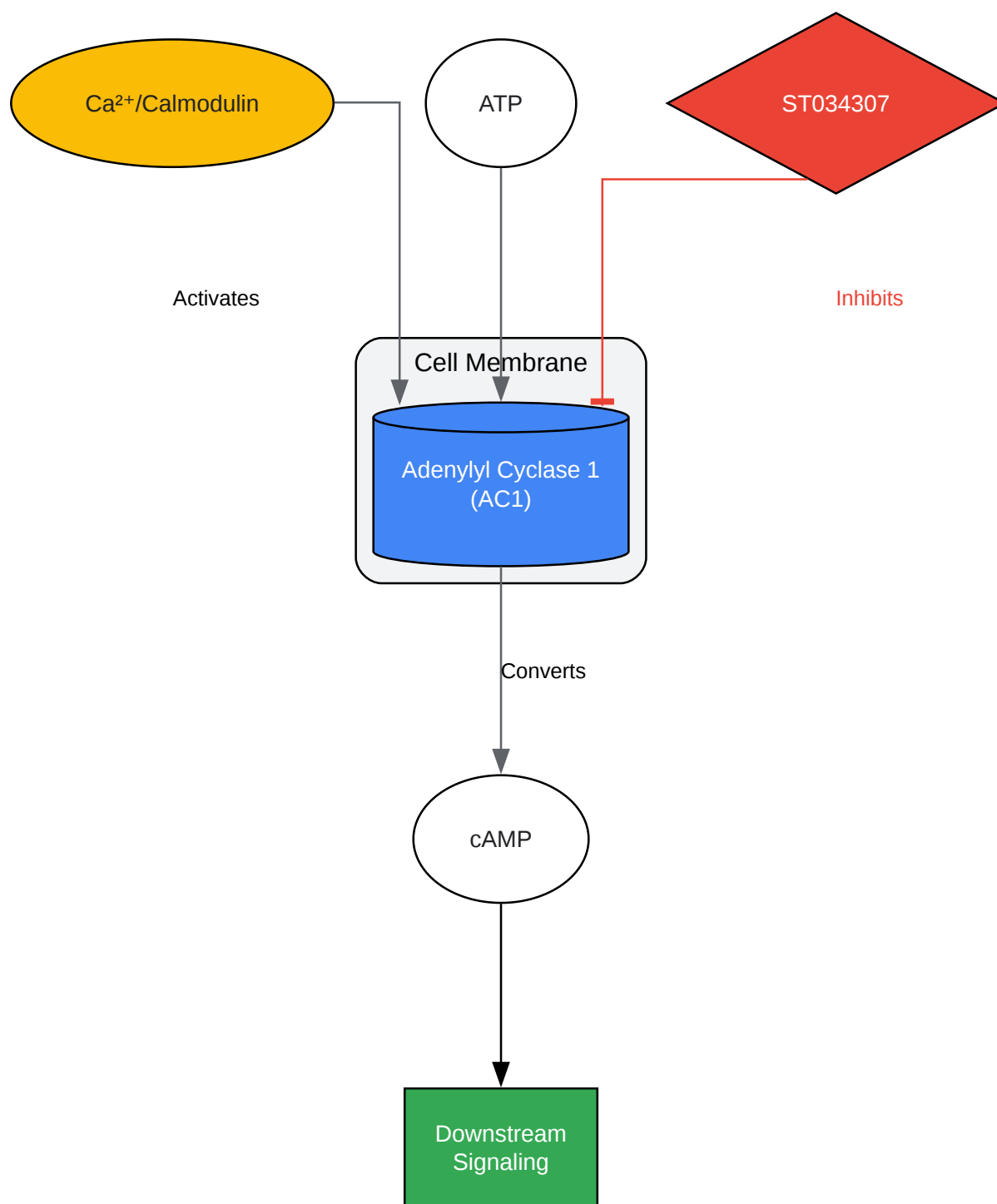
Q5: The prepared **ST034307** solution for in vivo injection appears cloudy or has precipitated. What could be the cause?

A5: Precipitation can occur if the components of the vehicle are not mixed properly or if the temperature of the water is too low when added. It is crucial to add warm (37°C) milli-Q water to the DMSO/Tween 80 mixture and to vortex the solution immediately before injection to maintain a uniform suspension.[\[5\]](#)

Q6: Can I use a different vehicle for my experiments?

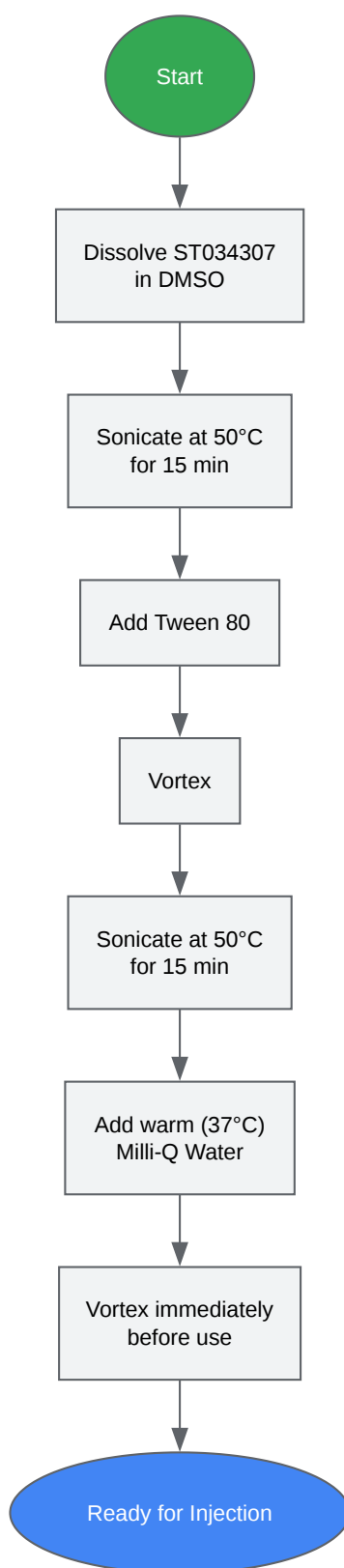
A6: The choice of vehicle can significantly impact the solubility and bioavailability of a compound. While the DMSO, Tween 80, and water mixture is a validated vehicle for in vivo studies with **ST034307**,^[5] alternative vehicles should be thoroughly validated for your specific experimental conditions. For in vitro studies, dissolving **ST034307** in DMSO and then diluting it in culture media to the final working concentration is a common practice.^[6] Be mindful of the final DMSO concentration in your in vitro assays, as high concentrations can have off-target effects.

Signaling Pathway and Experimental Workflow



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Caption: **ST034307** selectively inhibits AC1, blocking cAMP production.



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Caption: Workflow for preparing **ST034307** for in vivo experiments.

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